

Technical Guide: Bioaccumulation Dynamics of PCB 140 in Aquatic Food Webs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,2',3,4,4',6'-Hexachlorobiphenyl

CAS No.: 59291-64-4

Cat. No.: B1329231

[Get Quote](#)

Executive Summary

PCB 140 is a hexachlorobiphenyl congener characterized by a high degree of ortho-substitution (three ortho-chlorines at 2, 2', and 6'). This steric configuration prevents the molecule from assuming a planar conformation, thereby nullifying "dioxin-like" toxicity (AhR receptor binding). However, its high lipophilicity (

) and lack of adjacent meta-para hydrogen atoms render it highly recalcitrant to metabolic elimination. Consequently, PCB 140 exhibits significant biomagnification potential (TMF > 1) in aquatic food webs, posing risks driven by total body burden rather than specific receptor-mediated toxicity.

Physicochemical Characterization

The environmental fate of PCB 140 is governed by its hydrophobic nature. Unlike lower-molecular-weight congeners, PCB 140 partitions strongly into organic carbon and lipid pools, limiting its dissolved aqueous concentration and making dietary intake the primary exposure route for higher trophic levels.

Table 1: Key Physicochemical Properties of PCB 140

Parameter	Value / Description	Relevance to Bioaccumulation
IUPAC Name	2,2',3,4,4',6'-Hexachlorobiphenyl	Defines substitution pattern and steric hindrance.
Structure	Ring A: 2,3,4,6-Cl; Ring B: 2',4'-Cl	Tri-ortho substitution prevents planarity (Non-dioxin-like).
Log K _{ow}	~6.8 – 7.2 (Experimental/QSAR)	Predicts high affinity for lipids; drives BCF/BAF > 5000 L/kg.
Water Solubility	Very Low (< 1 µg/L)	Limits bioavailability via gill uptake; favors sediment sorption.
Henry's Law Constant	~30 Pa·m ³ /mol	Facilitates volatilization, but less than lower chlorinated PCBs.

Mechanisms of Bioaccumulation

Bioaccumulation is the net result of competing rates: uptake (from water and diet) versus elimination (via gills, feces, growth dilution, and metabolism).

Uptake Kinetics

For hydrophobic substances like PCB 140 (

), dietary uptake efficiency (

) often exceeds gill uptake efficiency (

) in larger organisms.

- Gill Uptake: Limited by the aqueous diffusion layer and low water solubility.
- Dietary Uptake: The primary driver for secondary consumers. The transfer efficiency is high (~50-80%) due to lipid co-assimilation in the gut.

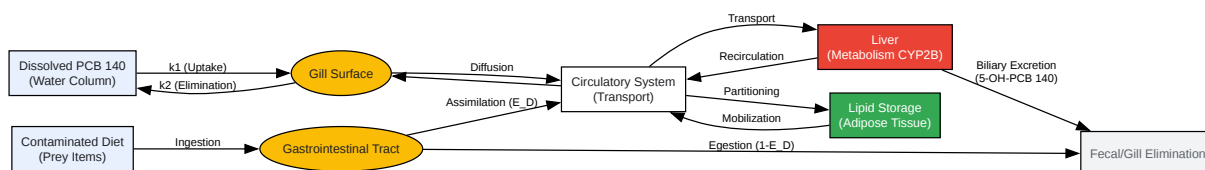
Metabolic Biotransformation (The Limiting Step)

Metabolism is the critical determinant of biomagnification.

- Structural Resistance: Cytochrome P450 enzymes (specifically CYP1A) prefer planar substrates with adjacent meta-para hydrogen atoms for oxidation.
- PCB 140 Configuration:
 - Ring A (2,3,4,6-Cl): Hydrogen at position 5. No vicinal hydrogens.
 - Ring B (2',4'-Cl): Hydrogens at 3', 5', 6'. Vicinal hydrogens exist at 5',6' (meta-ortho).
- Metabolic Pathway: While CYP1A activity is inhibited by the non-planar structure, CYP2B-like enzymes can catalyze hydroxylation at the meta-ortho position.
- Identified Metabolite: 5-OH-PCB 140 has been identified in fish plasma, indicating that while metabolism is slow, it is not zero. This slow elimination rate () is insufficient to counteract high uptake, leading to net accumulation.

Diagram 1: Biokinetic Flux of PCB 140

The following diagram illustrates the mass balance model for PCB 140 in a fish, highlighting the dominance of dietary uptake and storage in lipid pools.



[Click to download full resolution via product page](#)

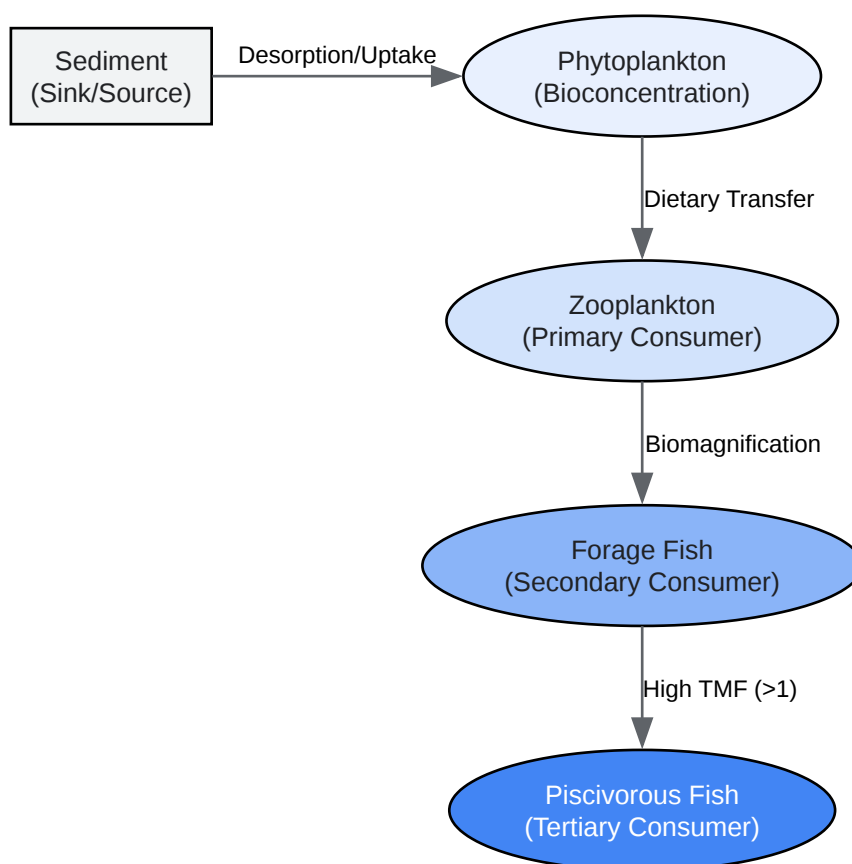
Caption: Biokinetic flux model for PCB 140. Note the reversible partitioning to lipid stores and the irreversible loss via hepatic metabolism (slow) and excretion.

Trophic Transfer Dynamics

In aquatic food webs, PCB 140 exhibits Trophic Magnification (TMF > 1). This means lipid-normalized concentrations increase with each step in the food chain.

- Trophic Magnification Factor (TMF): Typically ranges from 2.0 to 5.0 for recalcitrant hexachlorobiphenyls in aquatic systems.
- Mechanism: As predators consume prey, they digest biomass (protein/carbohydrates) for energy but retain the persistent PCB 140 in their lipids. This "solvent depletion" in the gut raises the chemical fugacity, driving the chemical into the organism's tissues (Biomagnification).

Diagram 2: Trophic Magnification Pathway



[Click to download full resolution via product page](#)

Caption: Trophic transfer of PCB 140.[1] Concentrations increase (darker blue) at higher trophic levels due to recalcitrance and lipid-normalization.

Experimental Methodologies

To validate bioaccumulation potential, standardized protocols must be employed. The OECD Test Guideline 305 is the industry standard.

Protocol: Dietary Exposure Bioaccumulation Test (OECD 305)

Since PCB 140 has low water solubility, aqueous exposure tests are difficult to maintain stable concentrations. The Dietary Exposure method is preferred.

Step 1: Test Substance Preparation

- Spike commercial fish food (e.g., trout chow) with PCB 140 dissolved in a volatile solvent (e.g., hexane).
- Evaporate solvent completely to ensure the chemical is bound to the food matrix.
- Target Concentration: Typically 1–10 µg/g food (ensure below toxic thresholds).

Step 2: Uptake Phase (0 – 14 Days)

- Feed test group (e.g., Rainbow Trout, *Oncorhynchus mykiss*) the spiked diet at a fixed ration (e.g., 1-2% body weight/day).
- Maintain a control group fed clean food.

Step 3: Depuration Phase (14 – 42+ Days)

- Switch test group to clean, untreated food.
- Monitor the decline of PCB 140 in fish tissue over time.

Step 4: Sampling & Analysis

- Sample fish at multiple time points (e.g., days 0, 3, 7, 14 of uptake; days 1, 3, 7, 14, 28 of depuration).
- Analysis: Extract lipids, clean up using florisil/silica gel, and analyze via GC-ECD or GC-MS (SIM mode).
- Calculation:
 - Calculate Assimilation Efficiency (AE).
 - Calculate Depuration Rate Constant (k_d).
 - Derive Biomagnification Factor (BMF):
 $BMF = \frac{C_{fish}}{C_{water}}$
(where C_{fish} is feeding rate).
 - Estimate BCF:
 $BCF = \frac{C_{fish}}{C_{water}}$
(theoretical approximation).

Risk Assessment Implications

- Toxicity: PCB 140 is not included in the WHO TEF (Toxic Equivalency Factor) scheme because it lacks dioxin-like activity (non-planar).
- Body Burden: The primary risk is non-specific narcosis and potential neurotoxicity associated with high body burdens in top predators (e.g., marine mammals, raptors).
- Monitoring: It serves as a marker for "heavy" PCB mixtures (e.g., Aroclor 1254/1260 type contamination).

References

- IUPAC. (n.d.). PCB Congener List and Structure. Wikipedia. Retrieved from [[Link](#)]

- National Institute of Standards and Technology (NIST). (2021). Chemicals in Arctic Seabirds: Annotated Bibliography. Retrieved from [[Link](#)]
- ResearchGate. (2015). Metabolism and metabolites of polychlorinated biphenyls. Retrieved from [[Link](#)]
- UNH Scholars Repository. (2012). Octanol/Water Partitioning Coefficients of PCB Mixtures for Environmental Fate and Transport. Retrieved from [[Link](#)]
- CDC Agency for Toxic Substances and Disease Registry. (2000). Toxicological Profile for Polychlorinated Biphenyls (PCBs). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- To cite this document: BenchChem. [Technical Guide: Bioaccumulation Dynamics of PCB 140 in Aquatic Food Webs]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329231/docs#technical-guide-bioaccumulation-dynamics-of-pcb-140-in-aquatic-food-webs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)